

AZD5462 Target Engagement Biomarkers: An In-depth Technical Guide

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Compound of Interest

Compound Name: AZD5462
Cat. No.: B12405063

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Introduction

AZD5462 is a selective, orally bioavailable, allosteric agonist of the Relaxin Family Peptide Receptor 1 (RXFP1), a G-protein coupled receptor (GPCR).^{[1][2][3]} It is currently under investigation as a potential therapeutic for heart failure.^[4] This technical guide provides a comprehensive overview of the key target engagement biomarkers for **AZD5462**, focusing on downstream pharmacodynamic markers that confirm the drug's interaction with its target and initiate the desired signaling cascade. The guide includes quantitative data, detailed experimental protocols, and signaling pathway diagrams to support researchers in the preclinical and clinical development of **AZD5462** and similar RXFP1 modulators.

Core Target Engagement Strategy: Pharmacodynamic Biomarkers

Direct measurement of **AZD5462** binding to RXFP1 in a clinical setting is challenging. Therefore, the primary strategy for assessing target engagement relies on the quantification of downstream pharmacodynamic biomarkers. Activation of RXFP1 by an agonist initiates a

cascade of intracellular signaling events. The measurement of these downstream signals serves as a surrogate for direct receptor binding and provides evidence of the drug's pharmacological activity.

The key signaling pathways activated by RXFP1 include the cyclic adenosine monophosphate (cAMP) and the extracellular signal-regulated kinase (ERK) pathways. While relaxin, the endogenous ligand for RXFP1, activates both pathways, it is crucial to note that **AZD5462** has been shown to activate downstream pathways in a manner similar to relaxin H2 but does not modulate relaxin H2-mediated cAMP second messenger responsiveness.^{[2][5]} This suggests a biased agonism and highlights the importance of selecting appropriate biomarkers. Therefore, the phosphorylation of ERK is a more direct and reliable biomarker for assessing the specific target engagement of **AZD5462**.

Quantitative Data Summary

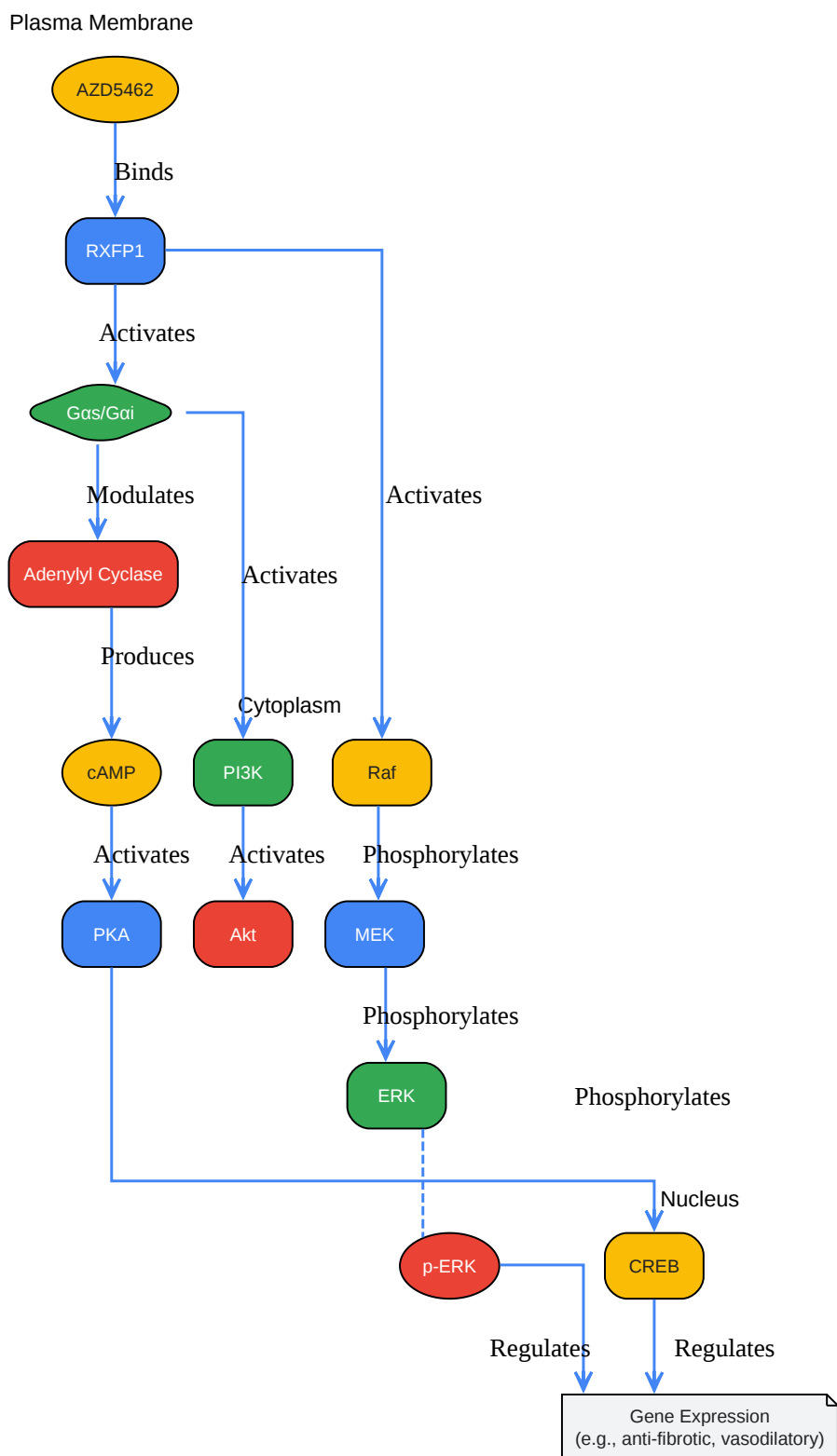
The following tables summarize the in vitro potency of **AZD5462** in activating downstream signaling pathways, providing key quantitative indicators of target engagement.

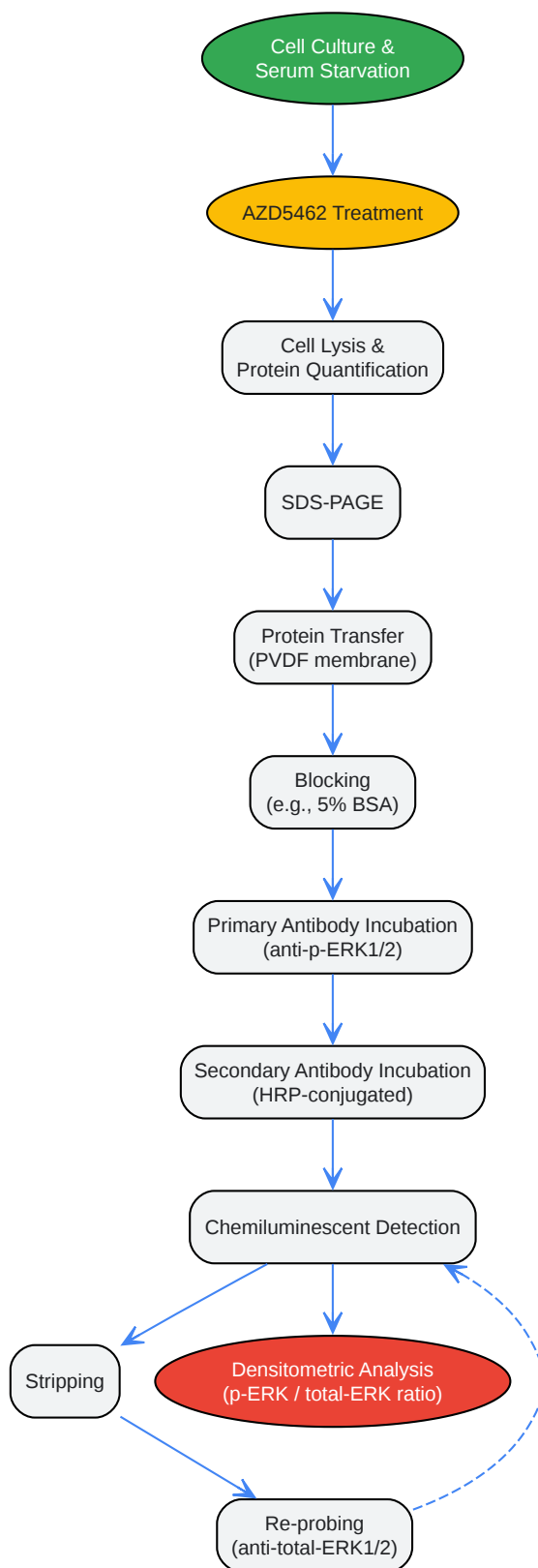
Biomarker	Cell Line	Assay Type	Parameter	Value	Reference
cAMP Production	Not Specified	Not Specified	EC50	17 nM	[6]
cGMP Production	Not Specified	Not Specified	EC50	50 nM	[6]
ERK Phosphorylation	Not Specified	Not Specified	EC50	6.3 nM	[6]

Signaling Pathways and Experimental Workflows

RXFP1 Signaling Pathway

The following diagram illustrates the canonical signaling pathways downstream of RXFP1 activation.





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References

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